

Application Notes and Protocols: Functionalization of the Nitrile Group in 9-Phenanthreneacetonitrile

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Compound of Interest

Compound Name: 9-Phenanthreneacetonitrile

Cat. No.: B15176628

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the chemical modification of the nitrile group in **9-phenanthreneacetonitrile**, a key intermediate in the synthesis of various phenanthrene derivatives with potential applications in medicinal chemistry and materials science. The following sections describe common transformations of the nitrile moiety, including hydrolysis to a carboxylic acid, reduction to a primary amine, and reaction with a Grignard reagent to form a ketone.

Hydrolysis of 9-Phenanthreneacetonitrile to 9-Phenanthreneacetic Acid

The hydrolysis of the nitrile group provides a straightforward route to the corresponding carboxylic acid, 9-phenanthreneacetic acid. This derivative can serve as a building block for the synthesis of esters, amides, and other acid-containing compounds. Both acidic and basic conditions can be employed for this transformation.

Experimental Protocol: Acidic Hydrolysis

A mixture of **9-phenanthreneacetonitrile**, glacial acetic acid, sulfuric acid, and water is refluxed to yield 9-phenanthreneacetic acid.

Materials:

- **9-Phenanthreneacetonitrile**
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Water
- Round-bottom flask with reflux condenser
- Heating mantle
- Beakers, graduated cylinders, and other standard laboratory glassware
- Filtration apparatus (Büchner funnel, filter paper)
- Drying oven

Procedure:

- In a round-bottom flask, combine **9-phenanthreneacetonitrile** (1.0 eq), glacial acetic acid (10 vol), concentrated sulfuric acid (1 vol), and water (2 vol).
- Fit the flask with a reflux condenser and heat the mixture to reflux using a heating mantle.
- Maintain the reflux for a period of 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion of the reaction, allow the mixture to cool to room temperature.
- Carefully pour the cooled reaction mixture into a beaker containing ice water.
- A precipitate of 9-phenanthreneacetic acid will form. Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold water to remove any residual acid.

- Dry the product in a drying oven at 60-70 °C to a constant weight.
- Characterize the final product by melting point determination and spectroscopic methods (e.g., IR, NMR).

Quantitative Data Summary

Reaction	Reagents	Time (h)	Yield (%)	Melting Point (°C)
Acidic Hydrolysis	Acetic Acid, Sulfuric Acid, Water	4-6	>90	218-220

Reduction of 9-Phenanthreneacetonitrile to 2-(Phenanthren-9-yl)ethan-1-amine

The reduction of the nitrile group affords the corresponding primary amine, 2-(phenanthren-9-yl)ethan-1-amine. This amine is a valuable intermediate for the synthesis of various nitrogen-containing phenanthrene derivatives, including amides, sulfonamides, and Schiff bases, which are of interest in drug discovery.

Experimental Protocol: Reduction with Lithium Aluminum Hydride (LiAlH₄)

9-Phenanthreneacetonitrile is reduced with the powerful reducing agent lithium aluminum hydride (LiAlH₄) in an anhydrous ethereal solvent.

Materials:

- **9-Phenanthreneacetonitrile**
- Lithium Aluminum Hydride (LiAlH₄)
- Anhydrous Diethyl Ether or Tetrahydrofuran (THF)

- Dry, three-necked round-bottom flask equipped with a dropping funnel, condenser, and nitrogen inlet
- Magnetic stirrer and stir bar
- Ice bath
- Sodium sulfate (Na_2SO_4) or Magnesium sulfate (MgSO_4) for drying
- Rotary evaporator

Procedure:

- Set up a dry, three-necked round-bottom flask under a nitrogen atmosphere.
- In the flask, prepare a suspension of LiAlH_4 (1.5 - 2.0 eq) in anhydrous diethyl ether or THF.
- Cool the suspension in an ice bath.
- Dissolve **9-phenanthreneacetonitrile** (1.0 eq) in anhydrous diethyl ether or THF in a dropping funnel.
- Add the solution of **9-phenanthreneacetonitrile** dropwise to the stirred LiAlH_4 suspension at a rate that maintains the reaction temperature below 10 °C.
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture again in an ice bath.
- Carefully quench the excess LiAlH_4 by the sequential dropwise addition of water, followed by 15% aqueous sodium hydroxide, and then again water (Fieser workup).
- A granular precipitate of aluminum salts will form. Filter off the solid and wash it thoroughly with diethyl ether or THF.
- Combine the filtrate and the washings. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.

- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude 2-(phenanthren-9-yl)ethan-1-amine.
- The crude product can be further purified by crystallization or column chromatography.
- Characterize the final product by spectroscopic methods (e.g., IR, NMR, MS).

Quantitative Data Summary

Reaction	Reducing Agent	Solvent	Time (h)	Yield (%)
Nitrile Reduction	LiAlH ₄	Anhydrous Ether/THF	2-4	High

Grignard Reaction of 9-Phenanthreneacetonitrile to form 1-(Phenanthren-9-yl)ethan-1-one

The reaction of **9-phenanthreneacetonitrile** with a Grignard reagent, such as methylmagnesium bromide, followed by acidic workup, leads to the formation of a ketone, 1-(phenanthren-9-yl)ethan-1-one. This reaction provides a valuable method for carbon-carbon bond formation and the synthesis of phenanthrene-based ketones.

Experimental Protocol: Reaction with Methylmagnesium Bromide

Materials:

- **9-Phenanthreneacetonitrile**
- Methylmagnesium Bromide (CH₃MgBr) solution in ether or THF
- Anhydrous Diethyl Ether or Tetrahydrofuran (THF)
- Dry, three-necked round-bottom flask equipped with a dropping funnel, condenser, and nitrogen inlet
- Magnetic stirrer and stir bar

- Ice bath
- Aqueous solution of a weak acid (e.g., ammonium chloride, NH_4Cl) or dilute hydrochloric acid (HCl)
- Separatory funnel
- Sodium sulfate (Na_2SO_4) or Magnesium sulfate (MgSO_4) for drying
- Rotary evaporator

Procedure:

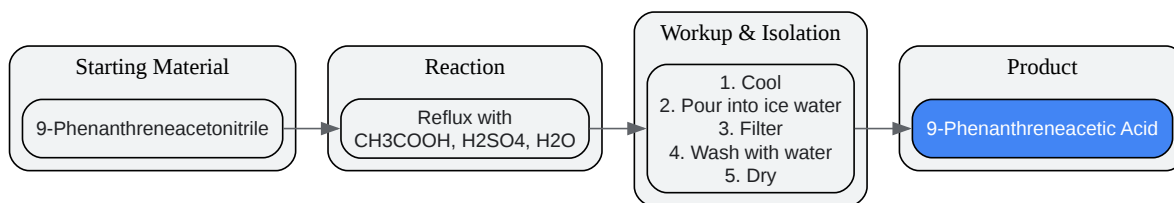
- Set up a dry, three-necked round-bottom flask under a nitrogen atmosphere.
- Place a solution of **9-phenanthreneacetonitrile** (1.0 eq) in anhydrous diethyl ether or THF in the flask and cool it in an ice bath.
- Add the methylmagnesium bromide solution (1.1 - 1.2 eq) dropwise from a dropping funnel to the stirred solution of the nitrile.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours. Monitor the reaction by TLC.
- Cool the reaction mixture in an ice bath and quench the reaction by the slow, careful addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with diethyl ether or THF.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude 1-(phenanthren-9-yl)ethan-1-one.

- Purify the crude product by column chromatography or crystallization.
- Characterize the final product by spectroscopic methods (e.g., IR, NMR, MS).

Quantitative Data Summary

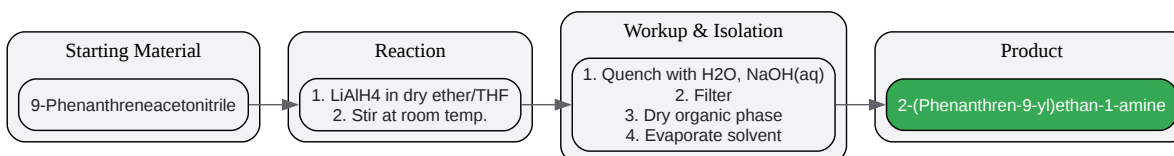
Reaction	Grignard Reagent	Solvent	Time (h)	Yield (%)
Grignard Reaction	CH ₃ MgBr	Anhydrous Ether/THF	1-2	Moderate to High

Visualizations



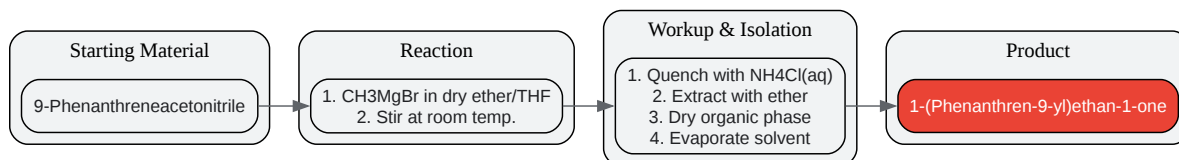
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Caption: Workflow for the acidic hydrolysis of **9-phenanthreneacetonitrile**.



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Caption: Workflow for the reduction of **9-phenanthreneacetonitrile**.



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Caption: Workflow for the Grignard reaction of **9-phenanthreneacetonitrile**.

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